

# Comprehensive Safety and Handling Guide for 2-Methyl-3-oxopentanal

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## Compound of Interest

Compound Name: 2-Methyl-3-oxopentanal

Cat. No.: B8733905

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Audience: Researchers, scientists, and drug development professionals.

This guide provides essential safety and logistical information for handling **2-Methyl-3-oxopentanal**, including personal protective equipment (PPE) recommendations, operational procedures, and disposal plans to ensure a safe laboratory environment.

## Chemical and Physical Properties

A summary of the known physical and chemical properties of **2-Methyl-3-oxopentanal** is provided below. This information is critical for understanding its potential hazards and for implementing appropriate safety measures.

Property	Value
Molecular Formula	C6H10O2[1][2][3]
Molecular Weight	114.14 g/mol [1][2]
Boiling Point	50 °C (at 1 Torr)[1]
Density	0.932 ± 0.06 g/cm <sup>3</sup> (Predicted)[1]
CAS Number	14848-68-1[1][2]

## Personal Protective Equipment (PPE)

Given the presence of both aldehyde and ketone functional groups, a stringent approach to personal protection is necessary. The following table outlines the recommended PPE for handling **2-Methyl-3-oxopentanal**, based on general guidelines for hazardous chemicals and aldehydes.

Body Part	Recommended Protection	Specifications and Best Practices
Hands	Chemical-resistant gloves	Nitrile or neoprene gloves are recommended. Avoid latex gloves as they may offer insufficient protection against organic chemicals.[4][5] Always inspect gloves for tears or punctures before use. Change gloves immediately if contaminated.
Eyes	Chemical splash goggles and face shield	Wear chemical splash goggles that meet ANSI Z87.1 standards. A face shield should be worn over goggles when there is a significant risk of splashing.[4][6]
Body	Flame-resistant lab coat and chemical-resistant apron	A Nomex® or equivalent flame-resistant lab coat should be worn over cotton clothing. [6] For procedures with a high splash risk, a chemical-resistant apron is also required.[4]
Respiratory	Fume hood or respirator	All work with 2-Methyl-3-oxopentanal should be conducted in a certified chemical fume hood to minimize inhalation exposure. If a fume hood is not available or during a large-scale spill, a NIOSH-approved respirator with an organic vapor cartridge is mandatory.[6][7]

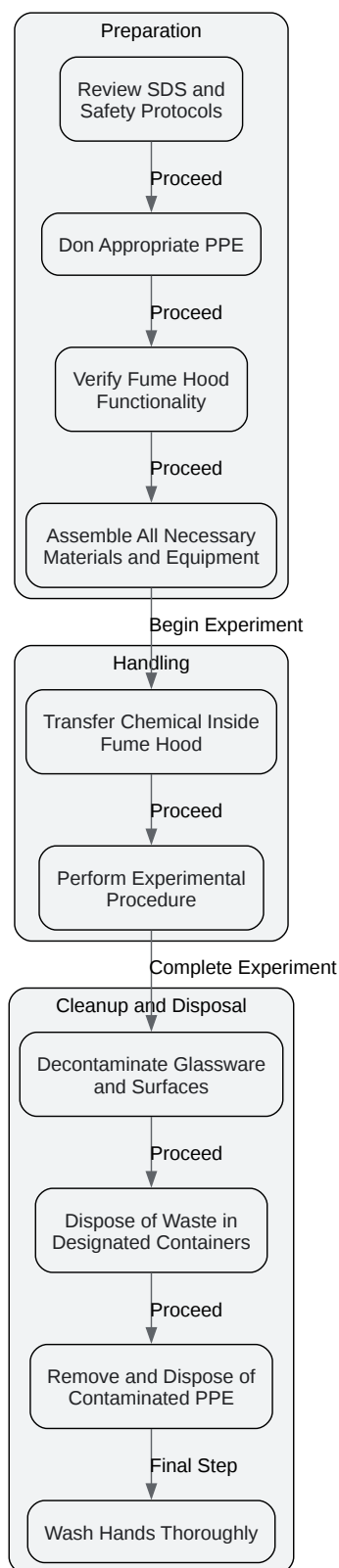
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Feet	Closed-toe, chemical-resistant shoes	Shoes should fully cover the feet and be made of a material that is not permeable to chemicals. <sup>[4]</sup> <sup>[6]</sup>
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## Experimental Workflow for Safe Handling

The following diagram illustrates the standard operating procedure for the safe handling of **2-Methyl-3-oxopentanal** in a laboratory setting. Adherence to this workflow is crucial to minimize exposure and prevent accidents.



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Caption: Workflow for Safe Handling of **2-Methyl-3-oxopentanal**.

## Disposal Plan

Proper disposal of **2-Methyl-3-oxopentanal** and any contaminated materials is critical to prevent environmental contamination and ensure regulatory compliance.

- **Chemical Waste:** Unused or waste **2-Methyl-3-oxopentanal** should be collected in a designated, properly labeled, and sealed container for hazardous chemical waste. This container should be stored in a well-ventilated area away from incompatible materials.
- **Contaminated Materials:** All disposable items that have come into contact with **2-Methyl-3-oxopentanal**, such as gloves, paper towels, and pipette tips, must be disposed of in a designated solid hazardous waste container.
- **Disposal Vendor:** All chemical waste must be disposed of through a licensed hazardous waste disposal company.<sup>[8][9]</sup> Follow all local, state, and federal regulations for chemical waste disposal.

By adhering to these safety protocols and handling procedures, researchers can minimize the risks associated with the use of **2-Methyl-3-oxopentanal** in the laboratory.

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